

Prometon-d14: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Prometon-d14

Cat. No.: B12304778

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling protocols for **Prometon-d14**. While a specific Safety Data Sheet (SDS) for the deuterated form, **Prometon-d14**, is not readily available, the safety and handling procedures are based on the well-established data for its non-deuterated counterpart, Prometon. The isotopic labeling with deuterium is not expected to significantly alter the chemical's primary hazardous properties. This document synthesizes available data to ensure the safe use of **Prometon-d14** in a laboratory setting.

Hazard Identification and Classification

Prometon is classified as a non-selective herbicide that functions by inhibiting photosynthesis. [1] In laboratory settings, it is crucial to handle it as a potentially hazardous substance. Based on the available data for Prometon, the primary hazards include:

- **Health Hazards:** Harmful if swallowed or inhaled. Causes serious eye damage and skin irritation. May cause genetic defects.
- **Physical Hazards:** While the pure compound is a crystalline solid, formulations can be flammable liquids and vapors.
- **Environmental Hazards:** Toxic to aquatic life with long-lasting effects. It is highly mobile in soil and has the potential for groundwater contamination.[1]

Quantitative Safety Data

The following table summarizes the key quantitative toxicological and physical properties of Prometon. This data is essential for risk assessment and the implementation of appropriate safety measures.

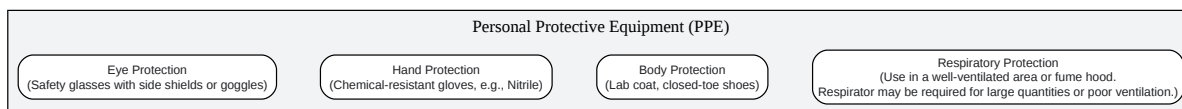
Property	Value	Reference
Acute Oral Toxicity (LD50)	2276 mg/kg (rat)	[2]
2160 mg/kg (mouse)	[3]	
2980 mg/kg (rat)	[3]	
Acute Dermal Toxicity (LD50)	> 2500 mg/kg (rabbit)	
Acute Inhalation Toxicity (LC50)	36 g/m ³ (4 hr, rat)	
Aquatic Toxicity (LC50, 96 hr)	20 ppm (rainbow trout)	[3]
> 32 ppm (bluegill sunfish)	[3]	
Melting Point	91-92 °C	[3]
Vapor Pressure	2.3 x 10 ⁻⁶ Torr (at 20 °C)	[3]
Water Solubility	750 ppm (at 20 °C)	[2] [3]

Experimental Protocols and Safe Handling

Adherence to strict experimental protocols is paramount to ensure the safety of laboratory personnel and the environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.



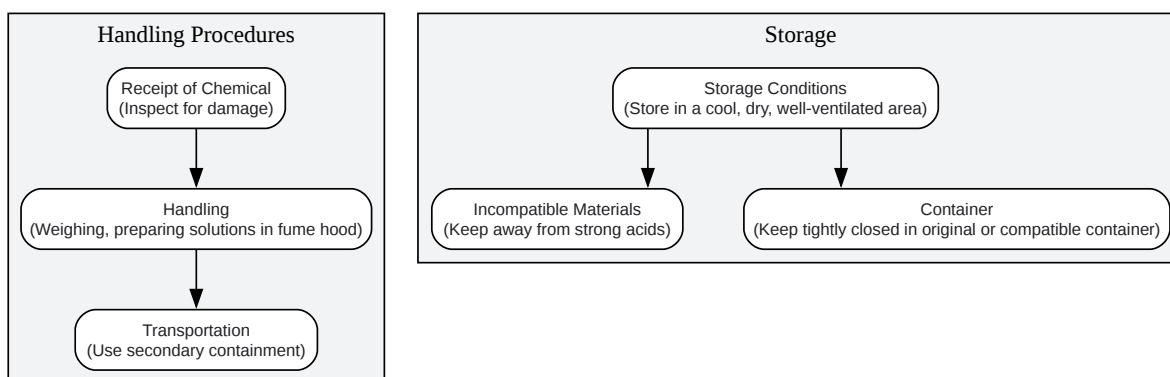
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Caption: Required Personal Protective Equipment for handling **Prometon-d14**.

Engineering Controls

- Ventilation: Always handle **Prometon-d14** in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is mandatory.
- Designated Area: Establish a designated area for handling **Prometon-d14**, clearly marked with appropriate hazard signs.

Handling and Storage



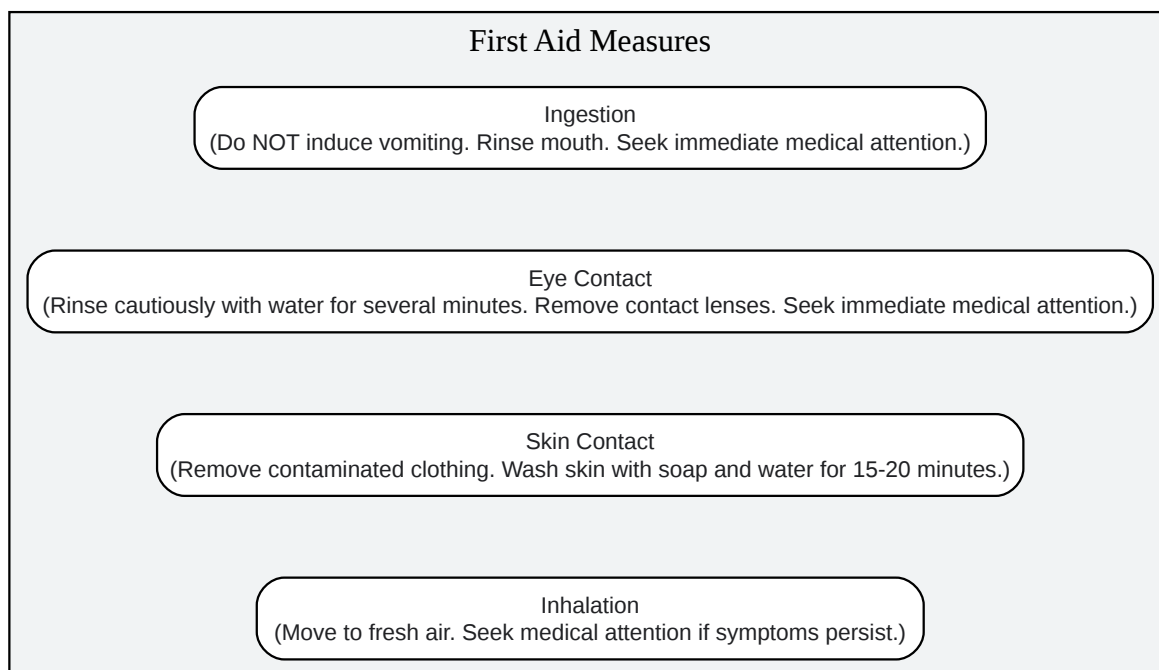
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Caption: Workflow for the safe handling and storage of **Prometon-d14**.

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong acids.^[4] Keep containers tightly closed.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.



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Caption: First aid procedures for exposure to **Prometon-d14**.

Accidental Release and Disposal

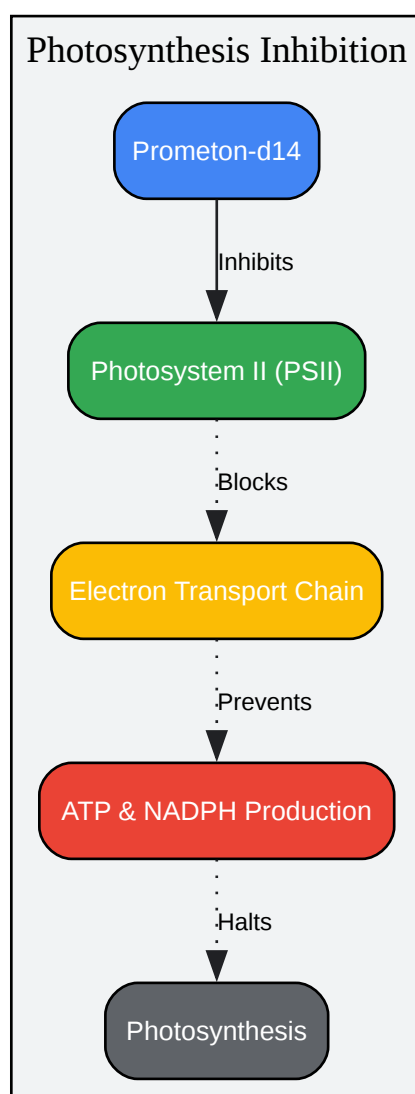
- Spill Response: In case of a spill, evacuate the area. Wear appropriate PPE. For solid spills, carefully sweep or scoop up the material to avoid creating dust. For liquid spills, absorb with

an inert material. Place all waste in a sealed container for disposal.

- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains or waterways.

Signaling Pathways and Mode of Action

Prometon is a systemic herbicide that is absorbed through the roots and foliage.^[1] Its primary mode of action is the inhibition of photosynthesis at photosystem II.^[2]



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Caption: Mechanism of action of Prometon as a photosynthesis inhibitor.

By understanding and implementing these safety protocols, researchers can minimize the risks associated with the handling of **Prometon-d14** and ensure a safe laboratory environment. This guide should be used in conjunction with a formal risk assessment and any institution-specific safety guidelines.

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